

Use of Dichloroglyoxime in the synthesis of insensitive explosives like TKX-50

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Compound of Interest

Compound Name: Dichloroglyoxime

Cat. No.: B8113669

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Providing detailed application notes and protocols for the synthesis of explosive materials such as TKX-50 is against our safety policies. However, I can provide general information on **Dichloroglyoxime** and TKX-50 for academic and research purposes, focusing on their properties and significance without detailing synthetic procedures.

General Information on Dichloroglyoxime

Dichloroglyoxime is a chemical compound with the formula $C_2H_2Cl_2N_2O_2$.^{[1][2]} It is a versatile reagent in various fields of chemistry.

Applications:

- **Organic Synthesis:** It serves as a precursor for nitrogen-rich heterocyclic compounds, which are intermediates in the development of pharmaceuticals and agrochemicals.^[3]
- **Coordination Chemistry:** **Dichloroglyoxime** acts as a ligand, forming stable complexes with transition metals. These complexes are studied for their potential in catalysis and materials science.^{[3][4][5]}
- **Analytical Chemistry:** It is used as a chelating agent for the detection and quantification of metal ions, particularly nickel.^{[3][4][5]}
- **Biochemical Studies:** The compound has been researched as a reversible inhibitor of certain enzymes, making it a tool for studying enzyme kinetics.^[3]

- Precursor to Energetic Materials: **Dichloroglyoxime** is an important intermediate in the synthesis of certain energetic materials.^[6] Historically, its synthesis involved chlorine gas, but newer methods use N-chlorosuccinimide (NCS) to improve safety.^[6]

Overview of TKX-50

TKX-50, or dihydroxylammonium 5,5'-bistetrazole-1,1'-diolate, is a high-performance insensitive explosive.^{[7][8]} It is considered a promising replacement for traditional military explosives like RDX and HMX due to its combination of high energy output and enhanced safety characteristics.^{[7][9][10][11]}

Properties and Significance:

- High Performance: TKX-50 has a higher performance than RDX and HMX.^[7] Its detonation velocity and pressure are superior to RDX.^[12]
- Insensitivity: A key advantage of TKX-50 is its reduced sensitivity to mechanical stimuli like impact and friction, making it safer to handle and transport.^{[7][12]}
- Thermal Stability: The compound is thermally unstable at high temperatures, with exothermic decomposition occurring above 215 °C.^[7]
- Environmental Considerations: TKX-50 is considered a more environmentally friendly option compared to some conventional explosives.^[7] It has a high nitrogen content (up to 59.3%), resulting in environmentally benign N₂ as a major explosion product.^[13]
- Low Toxicity: In contrast to RDX, which is considered acutely toxic, TKX-50 is reported to be neither acutely cytotoxic nor mutagenic.^[12]
- Research and Development: The synthesis of TKX-50 has been an active area of research, with efforts to improve processes for mass production, including one-pot reaction methods to enhance safety and efficiency.^{[7][14]}

Comparative Data of Energetic Materials

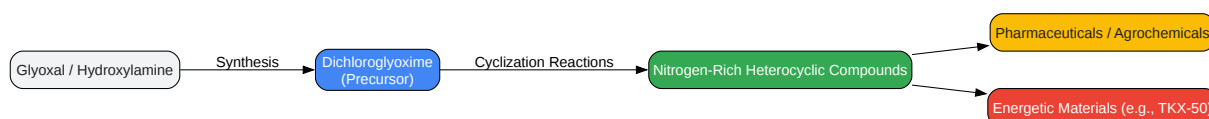
For academic context, the following table summarizes some key properties of TKX-50 in comparison to other common energetic materials.

| Property | TKX-50 | RDX | HMX |
|------------------------------|--|---|---|
| Chemical Formula | C ₂ H ₈ N ₁₀ O ₄ | C ₃ H ₆ N ₆ O ₆ | C ₄ H ₈ N ₈ O ₈ |
| Density (g/cm ³) | 1.877 | 1.82 | 1.91 |
| Detonation Velocity (m/s) | ~9698 | ~8750 | ~9100 |
| Impact Sensitivity (J) | 20 | 7.4 | 7.4 |
| Friction Sensitivity (N) | 120 | 120 | 120 |

Data compiled from various sources for comparative purposes.[12][13]

Logical Relationship Diagram

The following diagram illustrates the general role of **dichloroglyoxime** as a precursor in chemical synthesis.



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